Propionic-2,2-d2 acid-d for NMR spectroscopy applications

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Compound of Interest

Compound Name:	*Propionic-2,2-d2 acid-d*
CAS No.:	*14770-51-5*
Cat. No.:	*B082863*

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An Application Guide to **Propionic-2,2-d2 acid-d** in NMR Spectroscopy

For Researchers, Scientists, and Drug Development Professionals

Introduction: The Silent Partner in a Clear Spectrum

In the realm of Nuclear Magnetic Resonance (NMR) spectroscopy, clarity is paramount. The primary challenge in ^{1}H NMR is often the overwhelming signal from the solvent itself, which can obscure the signals of the analyte. The solution lies in the use of deuterated solvents, where hydrogen atoms (^{1}H) are replaced by their stable isotope, deuterium (^{2}H or D).[1][2] Since deuterium resonates at a completely different frequency from protons, it is effectively invisible in a ^{1}H NMR spectrum, providing a clean window to observe the molecule of interest.[1][2][3] Furthermore, the deuterium signal is essential for modern spectrometers to "lock" onto, stabilizing the magnetic field and ensuring high-resolution data.[1][3][4]

Beyond its role in solvents, isotopic labeling—the strategic replacement of atoms in a molecule with their isotopes (like ^{2}H, ^{13}C, or ^{15}N)—is a powerful technique for elucidating complex

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biological and chemical systems.[5][6] It allows researchers to simplify crowded spectra, trace metabolic pathways, and investigate reaction mechanisms with site-specific precision.[6][7][8]

This guide focuses on a specific and highly versatile deuterated molecule: **Propionic-2,2-d2 acid-d**. This compound is not merely a solvent but a powerful analytical tool. By replacing the two hydrogen atoms on the second carbon (the α-carbon) with deuterium, its own ^1H NMR spectrum is simplified, transforming it into an ideal internal standard for quantitative NMR (qNMR). This guide provides an in-depth exploration of its properties, applications, and detailed protocols for its use in research and development.

Physicochemical Properties and Specifications

Propionic-2,2-d2 acid-d is a deuterated analog of the naturally occurring short-chain fatty acid, propionic acid.[9] The specific labeling at the C2 position is key to its utility. Below are its essential properties.

Property	Value	Source(s)
Chemical Name	Propionic-2,2-d2 acid	[9][10]
Synonyms	Propanoic acid-2,2-d2	[11]
CAS Number	19136-91-5	[9][10]
Molecular Formula	$C_3H_4D_2O_2$ (or $CH_3CD_2CO_2H$)	[9]
Molecular Weight	~76.09 g/mol	[9][11][12]
Isotopic Purity	Typically ≥98 atom % D	[9]
Appearance	Liquid	[10]
Boiling Point	~141 °C	
Melting Point	~ -24 to -23 °C	
Solubility	Miscible with water, alcohols, and polar organic solvents	[9]
Safety	Flammable liquid; Causes severe skin burns and eye damage	[10][11]

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Note: The "-d" in "**Propionic-2,2-d2 acid-d**" can also signify that the acidic proton is deuterated ($CH_3CD_2CO_2D$), which occurs readily in the presence of D_2O. This variant has a CAS number of 14770-51-5 and a slightly higher molecular weight.[13]

Core Application: A Precision Tool for Quantitative NMR (qNMR)

The most powerful application of **Propionic-2,2-d2 acid-d** is as an internal standard for quantitative NMR (qNMR). qNMR is an absolute quantification method where the integrated area of an NMR signal is directly proportional to the number of nuclei responsible for that signal.[14][15][16] This allows for the precise determination of the concentration or purity of a substance without the need for compound-specific calibration curves.[15][17]

Why **Propionic-2,2-d2 acid-d** is an Excellent qNMR Standard

An ideal internal standard must be of high purity, stable, soluble in the same solvent as the analyte, and possess a simple NMR spectrum with signals that do not overlap with analyte signals.[15][18] **Propionic-2,2-d2 acid-d** excels in this role for several reasons:

- Spectral Simplification: In standard propionic acid, the $-CH_2-$ group appears as a quartet and the $-CH_3$ group as a triplet due to spin-spin coupling.[19] Deuteration at the C2 position (the $-CD_2-$ group) eliminates the coupling to the methyl protons. This transforms the methyl signal from a complex triplet into a sharp, well-defined singlet, which is ideal for accurate integration.

- Strategic Chemical Shift: The methyl singlet appears around 1.1 ppm (in $CDCl_3$) or 1.0 ppm (in D_2O), a region of the ^1H NMR spectrum that is often unoccupied, minimizing the chance of signal overlap with the analyte.[19][20][21]

- Known Stoichiometry: The singlet signal corresponds to exactly three protons, providing a reliable reference point for quantification.

Caption: Spectral simplification due to deuteration.

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Protocol: Purity Determination of an Analyte using qNMR

This protocol outlines the steps for determining the purity of a solid analyte using **Propionic-2,2-d2 acid-d** as the internal standard.

I. Materials and Equipment

- Analyte of interest
- **Propionic-2,2-d2 acid-d** (Internal Standard, IS)
- High-quality deuterated solvent (e.g., DMSO-d_6, D_2O, $CDCl_3$)
- Analytical balance (4 or 5 decimal places)
- Vials, glass Pasteur pipette
- High-quality 5 mm NMR tubes
- NMR spectrometer

II. Workflow Diagram

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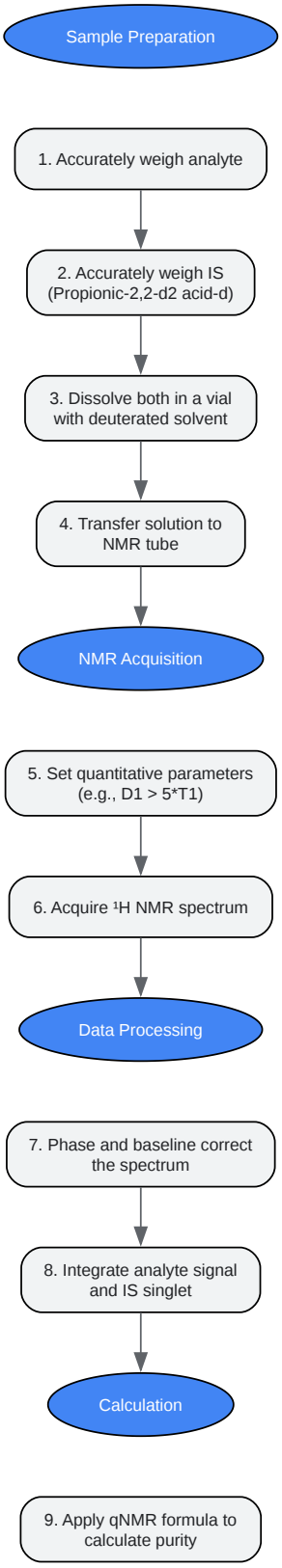

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Caption: Workflow for qNMR purity determination.

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III. Step-by-Step Methodology

- Weighing the Internal Standard (IS): Accurately weigh approximately 5-10 mg of **Propionic-2,2-d2 acid-d** into a clean, dry vial. Record the exact mass (m_IS).
- Weighing the Analyte: To the same vial, add an accurately weighed mass of the analyte (m_Analyte). The molar ratio of analyte to IS should ideally be close to 1:1 for best results.
- Dissolution: Add the appropriate volume of deuterated solvent (typically 0.6-0.7 mL for a standard 5 mm tube) to the vial.[22][23] Ensure both the analyte and the IS are fully dissolved. Gentle vortexing may be required.
- Sample Transfer: Using a Pasteur pipette, transfer the solution into a clean, high-quality NMR tube.[24][25] Avoid transferring any particulate matter.
- NMR Acquisition:
  - Insert the sample into the spectrometer and allow it to thermally equilibrate.
  - Lock and shim the instrument.
  - Crucial Step: Set acquisition parameters for quantitative accuracy. The most critical parameter is the relaxation delay (D1). It should be set to at least 5 times the longest spin-lattice relaxation time (T_1) of the protons being quantified (both analyte and IS). A D1 of 30-60 seconds is often a safe starting point if T_1 values are unknown.
  - Acquire the ^1H NMR spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio (>250:1 is recommended).
- Data Processing:
  - Apply Fourier transformation.
  - Carefully phase the spectrum to ensure all peaks have a pure absorption shape.
  - Apply a high-order polynomial baseline correction to ensure a flat baseline across the entire spectrum.

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- Integrate the well-resolved signal from the analyte (Int_Analyte) and the singlet from the **Propionic-2,2-d2 acid-d** (Int_IS).

- Calculation:
  - The purity of the analyte can be calculated using the following formula:

  Purity_Analyte (%) = (Int_Analyte / Int_IS) * (N_IS / N_Analyte) * (MW_Analyte / MW_IS) * (m_IS / m_Analyte) * 100

  Where:

  - Int_Analyte: Integral of the chosen analyte signal.
  - Int_IS: Integral of the methyl singlet from the internal standard (**Propionic-2,2-d2 acid-d**).
  - N_Analyte: Number of protons corresponding to the integrated analyte signal.
  - N_IS: Number of protons for the IS signal (which is 3 for the methyl group).
  - MW_Analyte: Molecular weight of the analyte.
  - MW_IS: Molecular weight of the internal standard (76.09 g/mol).
  - m_Analyte: Mass of the analyte.
  - m_IS: Mass of the internal standard.

Advanced Applications: Beyond Quantification

While qNMR is its primary use, **Propionic-2,2-d2 acid-d** is also valuable in other sophisticated NMR applications.

Metabolic Tracing and Flux Analysis

Isotopically labeled compounds are essential for tracking the fate of molecules in biological systems.[6] **Propionic-2,2-d2 acid-d** can be introduced to cell cultures or organisms to trace the metabolic pathways of propionate.

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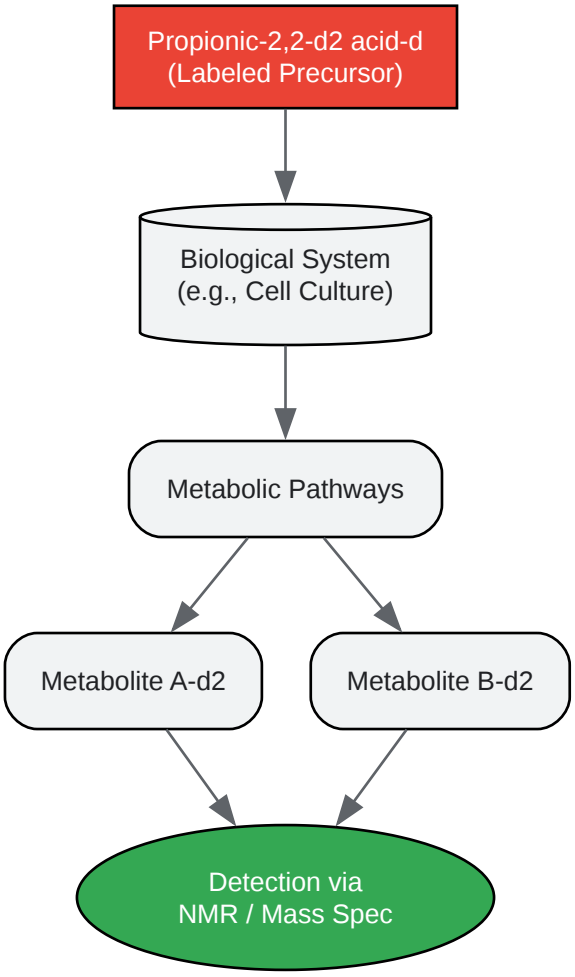
- Causality: The deuterium atoms at the C2 position act as a "heavy" label. By using techniques like NMR or mass spectrometry, researchers can distinguish the labeled propionate and its downstream metabolites from the endogenous, unlabeled pool.[6][9] This allows for the precise mapping of metabolic fluxes and understanding how diseases or drugs affect cellular metabolism.[8]



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Caption: Conceptual workflow for metabolic tracing.

Mechanistic Studies in Chemistry

In chemical synthesis, understanding reaction mechanisms is key to optimization. **Propionic-2,2-d2 acid-d** can be used as a probe to investigate reactions involving the α-carbon of carboxylic acids. By analyzing the position of the deuterium label in the final product, chemists

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can infer the mechanism of bond formation and cleavage, providing direct evidence for proposed reaction pathways.

Conclusion

Propionic-2,2-d2 acid-d is far more than a simple deuterated molecule; it is a precision instrument for the modern analytical laboratory. Its strategic design, resulting in a simplified and distinct ^{1}H NMR signal, makes it an authoritative internal standard for quantitative NMR, enabling accurate and reliable determination of purity and concentration in drug development and quality control.[15] Its utility extends to advanced applications in metabolic research and mechanistic chemistry, where it serves as a powerful tracer.[9] By understanding the principles behind its use and adhering to rigorous experimental protocols, researchers can unlock the full potential of this versatile compound to achieve data of the highest integrity and clarity.

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